

Allyl Iodide: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Allyl iodide
Cat. No.:	B1293787

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For immediate release: This technical guide provides an in-depth overview of the chemical and physical properties of **allyl iodide**, detailed experimental protocols for its synthesis, and a mechanistic illustration of its formation, tailored for researchers, scientists, and professionals in drug development.

Core Properties of Allyl Iodide

Allyl iodide (IUPAC name: 3-iodoprop-1-ene) is a valuable reagent in organic synthesis.^[1] Its high reactivity, stemming from the presence of both a carbon-carbon double bond and a labile iodine atom, makes it a versatile building block for the introduction of the allyl group in various molecular scaffolds.^[2] A summary of its key quantitative data is presented in Table 1.

Property	Value
Chemical Formula	<chem>C3H5I</chem>
Molecular Weight	167.98 g/mol [3] [4] [5] [6] [7]
CAS Number	556-56-9 [4] [5] [6]
Density	1.837 g/mL at 25 °C [2]
Boiling Point	101-103 °C [1]
Melting Point	-99 °C [2]
Refractive Index	n _{20/D} 1.554 [2] [6]
Solubility	Miscible with alcohol, chloroform, and ether; Insoluble in water [2] [6]

Experimental Protocol: Synthesis of Allyl Iodide via the Finkelstein Reaction

The Finkelstein reaction provides a reliable and efficient method for the synthesis of **allyl iodide** from allyl chloride or allyl bromide. This reaction operates via an S_n2 mechanism and is driven to completion by the precipitation of the less soluble sodium chloride or bromide in an acetone solvent.[\[4\]](#)[\[6\]](#)

Materials and Reagents:

- Allyl bromide
- Sodium iodide (NaI)
- Anhydrous acetone
- Saturated aqueous solution of sodium thiosulfate (Na₂S₂O₃)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask

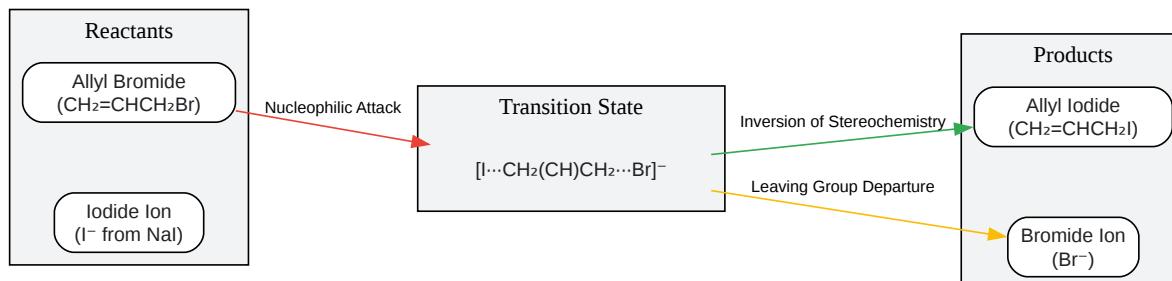
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve sodium iodide in anhydrous acetone.
- Addition of Allyl Bromide: To the stirring solution of sodium iodide in acetone, add allyl bromide dropwise at room temperature.
- Reaction Conditions: Heat the reaction mixture to reflux. The formation of a white precipitate (sodium bromide) will be observed as the reaction progresses.[4][6]
- Work-up: After the reaction is complete (typically monitored by TLC or GC), cool the mixture to room temperature. Filter the mixture to remove the precipitated sodium bromide.
- Extraction and Washing: Transfer the filtrate to a separatory funnel. Wash the organic layer with a saturated aqueous solution of sodium thiosulfate to remove any unreacted iodine, followed by a wash with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude **allyl iodide** can be purified by distillation to yield the final product.

Mechanistic Pathway of Allyl Iodide Synthesis

The synthesis of **allyl iodide** via the Finkelstein reaction proceeds through a bimolecular nucleophilic substitution (S_N2) mechanism. The key steps are illustrated in the diagram below.



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Caption: S_N2 mechanism of the Finkelstein reaction for **allyl iodide** synthesis.

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- To cite this document: BenchChem. [Allyl Iodide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293787#allyl-iodide-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1293787#allyl-iodide-molecular-weight-and-formula)

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